

# $\alpha$ -Cyclopentylmandelic Acid: A Technical Overview of its Core Molecular Attributes

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## Compound of Interest

Compound Name: *alpha-Cyclopentylmandelic acid*

Cat. No.: B126746

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This technical guide provides a concise yet in-depth overview of the fundamental molecular characteristics of  $\alpha$ -Cyclopentylmandelic acid, a compound of significant interest in pharmaceutical synthesis and research. Its role as a key intermediate in the development of various therapeutics underscores the importance of a precise understanding of its molecular formula and weight.

## Quantitative Molecular Data

The essential quantitative data for  $\alpha$ -Cyclopentylmandelic acid is summarized in the table below. This information is foundational for stoichiometric calculations, analytical characterization, and formulation development.

| Parameter         | Value             | Citations   |
|-------------------|-------------------|---|
| Molecular Formula | $C_{13}H_{16}O_3$ | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Weight  | 220.27 g/mol      | <a href="#">[1]</a>   |
|                   | 220.26 g/mol      | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>   |
| 220.2643 g/mol    |                   | <a href="#">[4]</a>   |

## Experimental Protocols

The determination of the molecular weight and formula of  $\alpha$ -Cyclopentylmandelic acid is typically achieved through a combination of mass spectrometry and elemental analysis.

### 1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to ascertain the molecular weight.
- Methodology:
  - A dilute solution of  $\alpha$ -Cyclopentylmandelic acid is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
  - The solution is introduced into an electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometer.
  - For ESI, the sample is nebulized and ionized to form gaseous ions.
  - The ions are then guided into the mass analyzer (e.g., quadrupole, time-of-flight).
  - The mass analyzer separates the ions based on their m/z ratio.
  - The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion ( $[M+H]^+$  or  $[M-H]^-$ ) is used to confirm the molecular weight.

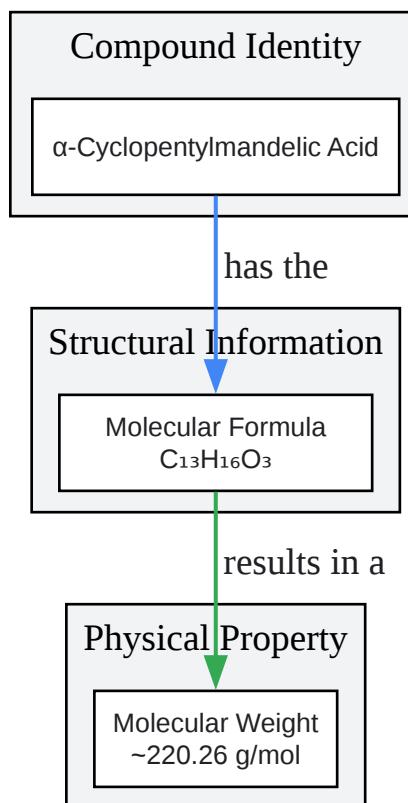
### 2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in the compound to empirically derive the molecular formula.
- Methodology:
  - A precisely weighed sample of  $\alpha$ -Cyclopentylmandelic acid is combusted in a furnace with an excess of oxygen.
  - The combustion products (carbon dioxide, water, etc.) are passed through a series of absorption tubes.

- The amount of carbon dioxide and water produced is accurately measured.
- The percentages of carbon and hydrogen in the original sample are calculated from these measurements.
- The percentage of oxygen is typically determined by difference.
- The empirical formula is calculated from the percentage composition, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's identity to its fundamental molecular properties.



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Molecular Properties of α-Cyclopentylmandelic Acid

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